

# How to dissolve and store AAL993 for research

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## Compound of Interest

Compound Name: AAL993

Cat. No.: B1684630

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## Application Notes and Protocols for AAL993

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **AAL993**, a potent and selective vascular endothelial growth factor receptor (VEGFR) inhibitor, for research purposes. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

## Compound Information

**AAL993** is a synthetic, cell-permeable anthranilic acid amide that functions as a powerful inhibitor of VEGFR tyrosine kinases. It is a valuable tool for studying angiogenesis, tumor growth, and other physiological and pathological processes mediated by VEGF signaling.

Table 1: Chemical and Physical Properties of **AAL993**

Property	Value	Source
CAS Number	269390-77-4	[1][2][3]
Molecular Formula	C <sub>20</sub> H <sub>16</sub> F <sub>3</sub> N <sub>3</sub> O	[1][3]
Molecular Weight	371.36 g/mol	[1][4]
Appearance	Solid powder, Pale yellow solid	[1][5]
Purity	>95% to >98%	[1]

## Solubility

**AAL993** is soluble in organic solvents but not in water.<sup>[1]</sup> It is crucial to select the appropriate solvent to prepare a stock solution of the desired concentration.

Table 2: Solubility Data for **AAL993**

Solvent	Solubility	Source
DMSO	≥25 mg/mL (to 50 mM or 125 mg/mL)	<sup>[2]</sup> <sup>[6]</sup> <sup>[7]</sup>
Ethanol	≥15 mg/mL (to 25 mM)	<sup>[2]</sup> <sup>[5]</sup>
DMF	30 mg/mL	<sup>[6]</sup>
Water	Insoluble	<sup>[1]</sup> <sup>[8]</sup>

## Experimental Protocols

### Preparation of Stock Solutions

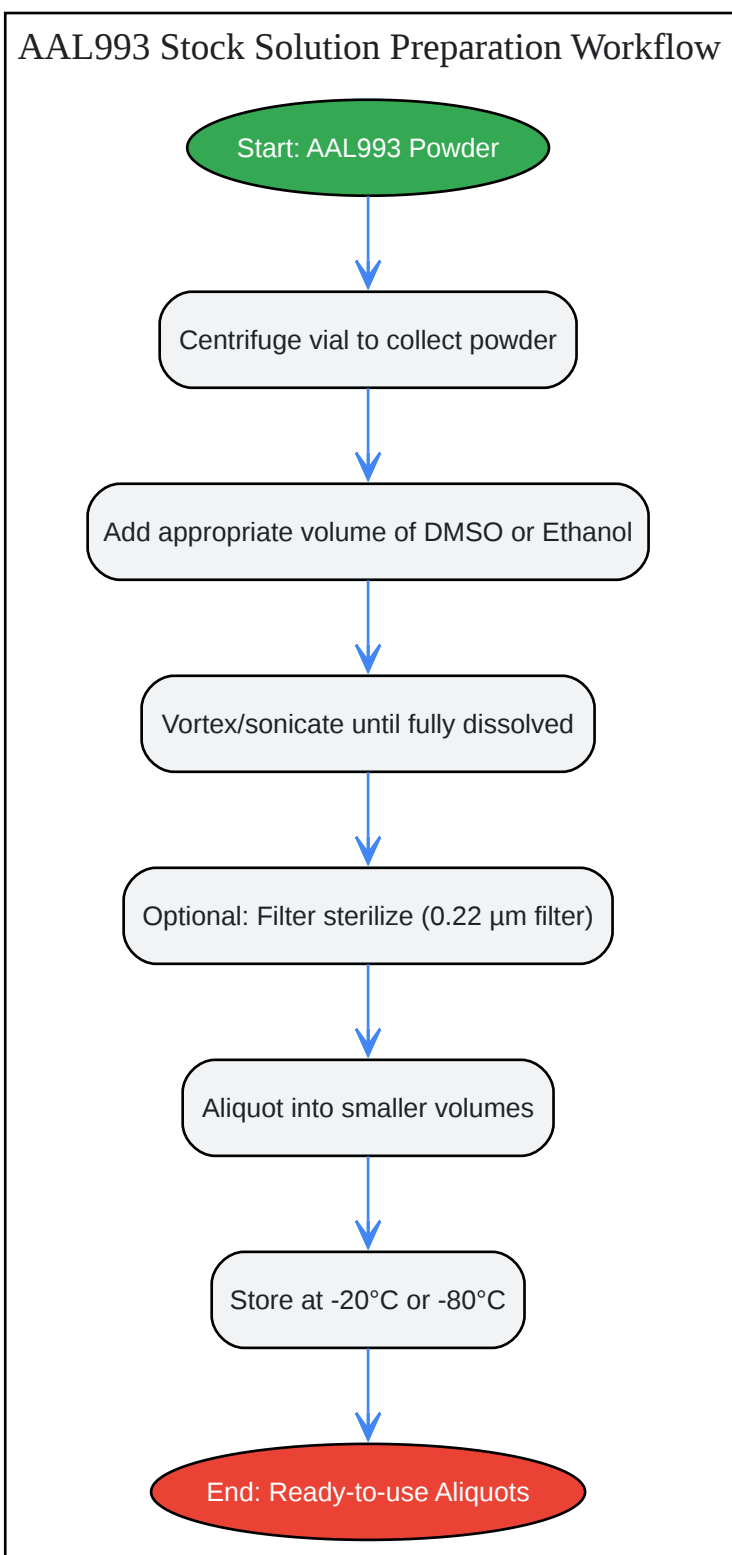
Materials:

- **AAL993** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, polypropylene microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol:

- Pre-treatment of Vial: Before opening, briefly centrifuge the vial containing the **AAL993** powder to ensure that all the solid is at the bottom of the container.<sup>[2]</sup>

- **Solvent Addition:** Based on the desired stock concentration and the solubility data in Table 2, carefully add the appropriate volume of anhydrous DMSO or ethanol to the vial. For example, to prepare a 10 mM stock solution in DMSO, add 269.28  $\mu\text{L}$  of DMSO to 1 mg of **AAL993** (assuming a molecular weight of 371.36 g/mol ).
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the **AAL993** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution if precipitation or phase separation occurs.<sup>[9]</sup>
- **Sterilization (Optional):** If required for cell culture experiments, the stock solution can be filter-sterilized using a 0.22  $\mu\text{m}$  syringe filter compatible with the solvent used.



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Caption: Workflow for dissolving and storing **AAL993**.

## Storage and Stability

Proper storage of **AAL993**, both in its solid form and in solution, is critical to maintain its biological activity.

Table 3: Storage Conditions for **AAL993**

Form	Short-term Storage (days to weeks)	Long-term Storage (months to years)	Source
Solid	0 - 4°C (dry and dark)	-20°C (dry and dark, for up to 12 months or >5 years if stored properly)	[1]
Stock Solution	-20°C (1 month, protect from light)	-80°C (6 months, protect from light)	[9]

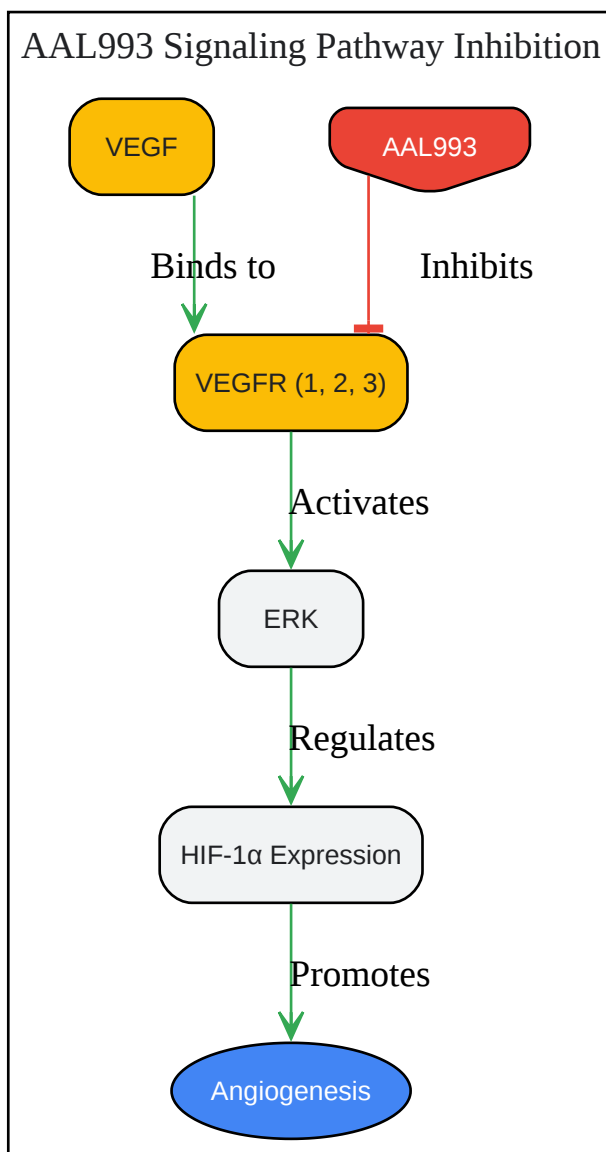
### Recommendations:

- Solid Form: Store **AAL993** powder under desiccating conditions at -20°C for long-term storage.
- Stock Solutions: For long-term storage, it is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C. For short-term use, aliquots can be stored at -20°C.
- Working Solutions: It is recommended to prepare working solutions for in vivo experiments freshly on the same day of use.[9]

## Mechanism of Action and Signaling Pathway

**AAL993** is a potent inhibitor of Vascular Endothelial Growth Factor Receptors (VEGFRs), with high selectivity for VEGFR2 and VEGFR3. It also inhibits other receptor tyrosine kinases at higher concentrations, including PDGFR- $\beta$ , c-Kit, and CSF-1R.[1][2] The primary mechanism of action involves blocking the ATP-binding site of the VEGFR kinase domain, thereby inhibiting downstream signaling pathways that lead to angiogenesis. **AAL993** has been shown to

suppress hypoxia-induced HIF-1 $\alpha$  expression through the inhibition of the ERK pathway, without affecting Akt phosphorylation.[7][9]



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Caption: **AAL993** inhibits VEGFR, leading to ERK pathway modulation.

## Safety Precautions

**AAL993** is for research use only and is not for human or veterinary use.[1][5] Standard laboratory safety practices should be followed when handling this compound. This includes

wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid breathing dust and prevent contact with skin and eyes.[5]

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## References

- 1. medkoo.com [medkoo.com]
- 2. mybiosource.com [mybiosource.com]
- 3. agscientific.com [agscientific.com]
- 4. scbt.com [scbt.com]
- 5. AAL-993 | CAS 269390-77-4 | VEGFR inhibitor [stressmarq.com]
- 6. caymanchem.com [caymanchem.com]
- 7. AAL-993 | 269390-77-4 | VEGFR | MOLNOVA [molnova.com]
- 8. apexbt.com [apexbt.com]
- 9. medchemexpress.com [medchemexpress.com]
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